

Safeguarding Your Research: Proper Disposal of Protein Kinase Inhibitor H-7

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Compound of Interest

Compound Name: Protein kinase inhibitor H-7

Cat. No.: B15599010

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical reagents like the **protein kinase inhibitor H-7** are paramount for ensuring a safe laboratory environment and maintaining regulatory compliance. Adherence to proper disposal protocols minimizes risks to both personnel and the environment. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of H-7 dihydrochloride.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to consult the Safety Data Sheet (SDS) for H-7 dihydrochloride. Always handle the compound in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of dust or aerosols.^{[1][2]} Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses with side shields, is mandatory.^{[2][3]} Avoid direct contact with skin and eyes.^[2] In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.^[2]

Key Compound Information

Understanding the properties of H-7 dihydrochloride is essential for its safe handling and disposal.

Identifier	Value	Reference
Chemical Name	(±)-1-(5-Isoquinolinesulphonyl)-2-methylpiperazine dihydrochloride	[4]
CAS Number	108930-17-2	[5]
Molecular Formula	C14H17N3O2S.2HCl	
Molecular Weight	364.29 g/mol	
Appearance	White solid	[5]
Solubility	Soluble to 100 mM in water and to 20 mM in DMSO	

Step-by-Step Disposal Protocol

The disposal of H-7 dihydrochloride and any contaminated materials must be managed as hazardous chemical waste. Never dispose of this compound down the drain or in the regular trash.[2][3]

Step 1: Waste Segregation and Collection

Proper segregation of waste at the point of generation is a critical first step.[2][3]

- Solid Waste: This includes unused or expired H-7 powder, contaminated PPE (gloves, etc.), weighing papers, and other contaminated consumables like pipette tips and tubes.
 - Procedure: Collect all solid waste in a dedicated, clearly labeled, leak-proof container.[3]
- Liquid Waste: This includes solutions containing H-7.
 - Procedure: Collect all liquid waste in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.[6]
- Sharps Waste: Needles, syringes, or any other sharp objects contaminated with H-7 must be disposed of in a designated sharps container.[2]

Step 2: Labeling and Storage

Properly labeled and stored waste awaits safe disposal.

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "H-7 dihydrochloride," and any known hazards.[\[2\]](#)[\[3\]](#)
- **Storage:** Store waste containers in a designated, secure satellite accumulation area within the laboratory. This area should be away from general laboratory traffic. Ensure that incompatible waste types are stored separately.[\[3\]](#)[\[6\]](#)

Step 3: Arrange for Disposal

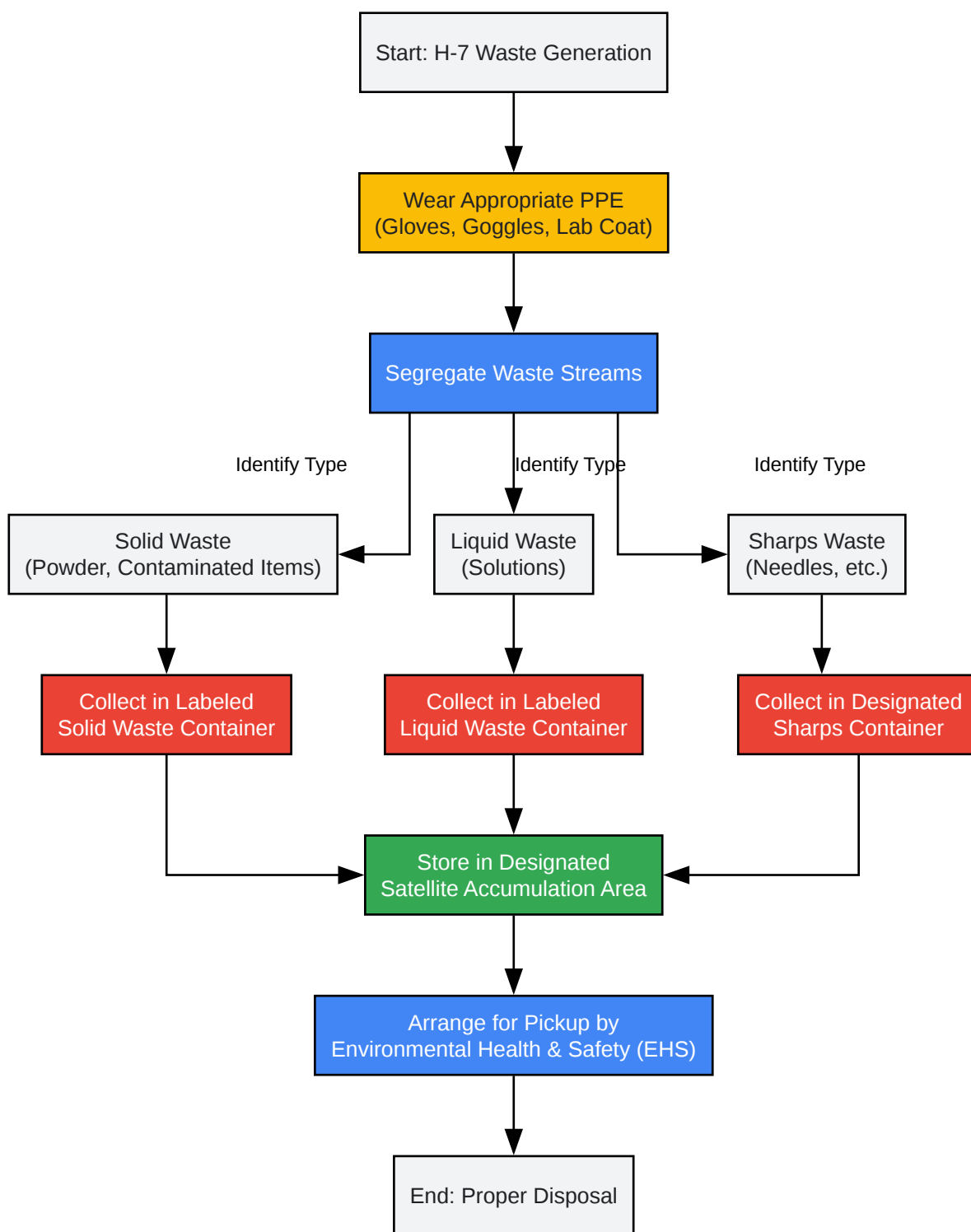
Peptide waste must be disposed of through your institution's Environmental Health and Safety (EHS) department.

- **Procedure:** Once a waste container is nearly full or has reached the maximum accumulation time allowed by your institution, arrange for a pickup. Follow your institution's specific procedures for requesting a hazardous waste collection.[\[3\]](#)

Experimental Protocols

No specific experimental protocols for the neutralization or deactivation of H-7 dihydrochloride are readily available in the provided search results. The standard and recommended procedure is to treat it as hazardous chemical waste and dispose of it through a certified waste management provider coordinated by your institution's EHS office.

Disposal Workflow



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